

Commercial suppliers of 2,5-Dibromo-3-cyclohexylthiophene

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Compound of Interest

Compound Name: 2,5-Dibromo-3-cyclohexylthiophene

Cat. No.: B1608498

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An In-depth Technical Guide to **2,5-Dibromo-3-cyclohexylthiophene** for Researchers and Drug Development Professionals

Introduction

2,5-Dibromo-3-cyclohexylthiophene is a heterocyclic organic compound that has garnered significant attention in the field of materials science, particularly in the development of organic electronics. Its structure, featuring a thiophene core functionalized with two bromine atoms and a bulky cyclohexyl group, makes it an ideal building block for the synthesis of conjugated polymers. These polymers are the active components in a variety of organic electronic devices, including organic field-effect transistors (OFETs), organic photovoltaics (OPVs), and organic light-emitting diodes (OLEDs). This guide provides a comprehensive overview of the commercial availability, synthesis, properties, and applications of **2,5-Dibromo-3-cyclohexylthiophene**, tailored for researchers, scientists, and professionals in drug development who may utilize similar compounds in their work.

I. Commercial Availability and Supplier Analysis

The procurement of high-purity starting materials is a critical first step in any synthetic chemistry workflow. For **2,5-Dibromo-3-cyclohexylthiophene**, several reputable chemical suppliers offer this compound, often with varying purity levels and in different quantities.

Prominent Commercial Suppliers

A number of well-established chemical suppliers list **2,5-Dibromo-3-cyclohexylthiophene** in their catalogs. These include:

- Sigma-Aldrich (Merck): A leading global supplier of research chemicals, offering this compound with specified purity levels suitable for research and development.
- TCI (Tokyo Chemical Industry): Known for its extensive portfolio of high-quality organic reagents, TCI provides **2,5-Dibromo-3-cyclohexylthiophene** with detailed analytical data.
- Alfa Aesar (Thermo Fisher Scientific): A major supplier of chemicals, metals, and materials for research and development, offering various pack sizes of this thiophene derivative.
- Combi-Blocks: A supplier specializing in combinatorial chemistry building blocks, often providing a wide array of substituted heterocyclic compounds.
- Santa Cruz Biotechnology: A provider of biochemicals and research reagents, which also includes specialized organic compounds like **2,5-Dibromo-3-cyclohexylthiophene** in its product line.

Comparative Overview of Supplier Specifications

For ease of comparison, the following table summarizes the typical product specifications from leading suppliers. It is important to note that these details can change, and it is always recommended to consult the supplier's website for the most current information.

Supplier	Example Product Number	Purity	Available Quantities
Sigma-Aldrich	749839	≥97%	1g, 5g
TCI	D4863	>98.0% (GC)	1g, 5g
Alfa Aesar	H50738	97%	1g, 5g, 10g
Combi-Blocks	QC-7984	>97%	1g, 5g, 25g
Santa Cruz Biotechnology	sc-281001	≥98%	1g, 5g

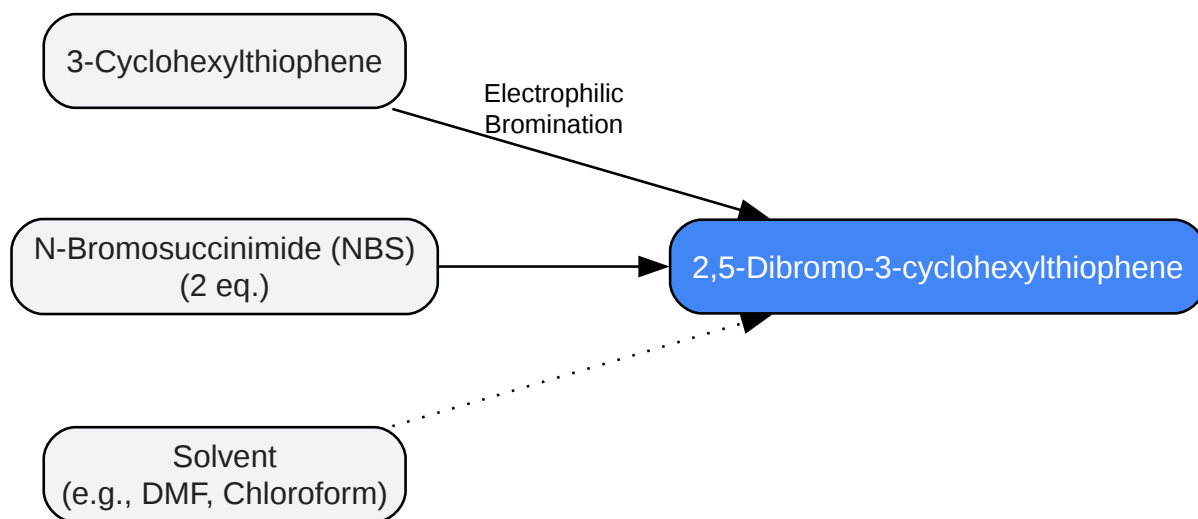
When selecting a supplier, researchers should consider not only the purity and cost but also the availability of batch-specific analytical data (e.g., Certificate of Analysis), lead times, and the supplier's reputation for quality and consistency.

II. Synthesis, Properties, and Quality Control

A thorough understanding of the synthesis and physicochemical properties of **2,5-Dibromo-3-cyclohexylthiophene** is essential for its effective use.

Synthesis Pathway

The most common laboratory-scale synthesis of **2,5-Dibromo-3-cyclohexylthiophene** involves the direct bromination of 3-cyclohexylthiophene. This reaction is typically carried out using a brominating agent such as N-bromosuccinimide (NBS) in a suitable organic solvent. The electron-rich nature of the thiophene ring facilitates electrophilic substitution at the 2- and 5-positions, which are the most reactive sites.



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Caption: Synthetic route to **2,5-Dibromo-3-cyclohexylthiophene**.

Key Physicochemical Properties

- Molecular Formula: $C_{10}H_{12}Br_2S$
- Molecular Weight: 324.07 g/mol

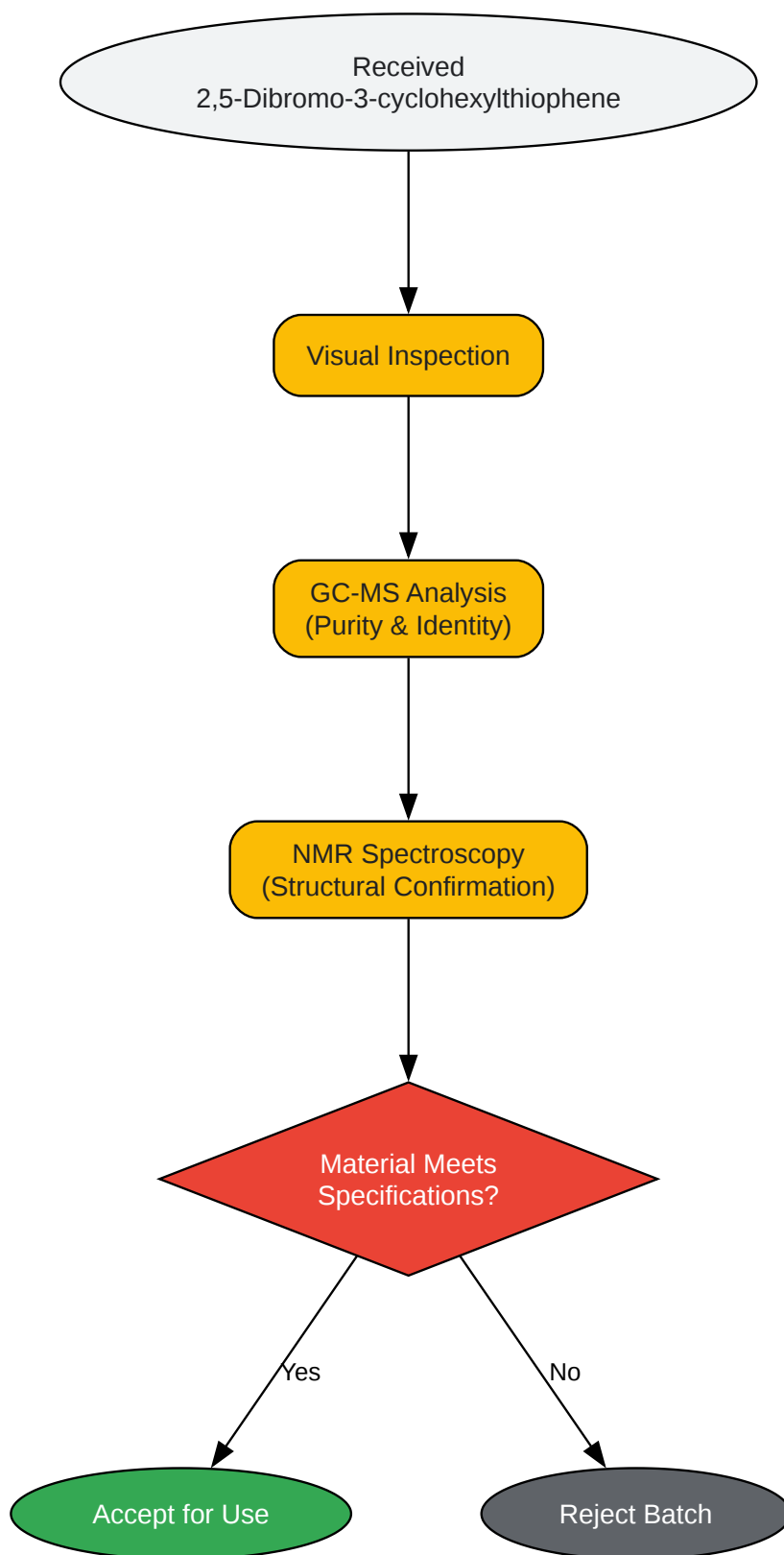
- Appearance: Typically an off-white to yellow solid or oil.
- Solubility: Soluble in many common organic solvents such as tetrahydrofuran (THF), chloroform, and toluene.

Recommended Quality Control Protocols

To ensure the material's suitability for polymerization, a rigorous quality control process is necessary.

Step-by-Step QC Workflow:

- Visual Inspection: Examine the material for uniform color and consistency.
- Purity Assessment by GC-MS:
 - Prepare a dilute solution of the compound in a suitable volatile solvent (e.g., dichloromethane).
 - Inject the sample into a Gas Chromatograph-Mass Spectrometer (GC-MS).
 - Analyze the chromatogram to determine the area percentage of the main peak, which corresponds to the purity. The mass spectrum should confirm the molecular weight of 324.07 g/mol .
- Structural Verification by NMR Spectroscopy:
 - Dissolve a small sample in a deuterated solvent (e.g., CDCl_3).
 - Acquire ^1H and ^{13}C NMR spectra.
 - The ^1H NMR spectrum should show a characteristic singlet for the proton at the 4-position of the thiophene ring, along with multiplets for the cyclohexyl protons. The integration of these signals should be consistent with the structure.
 - The ^{13}C NMR spectrum will provide further confirmation of the carbon framework.



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